

Technical Support Center: Suzuki Coupling with Iodo-pyridines

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Compound of Interest

Compound Name: 5-Iodo-1H-pyrrolo[2,3-b]pyridine

Cat. No.: B1325005

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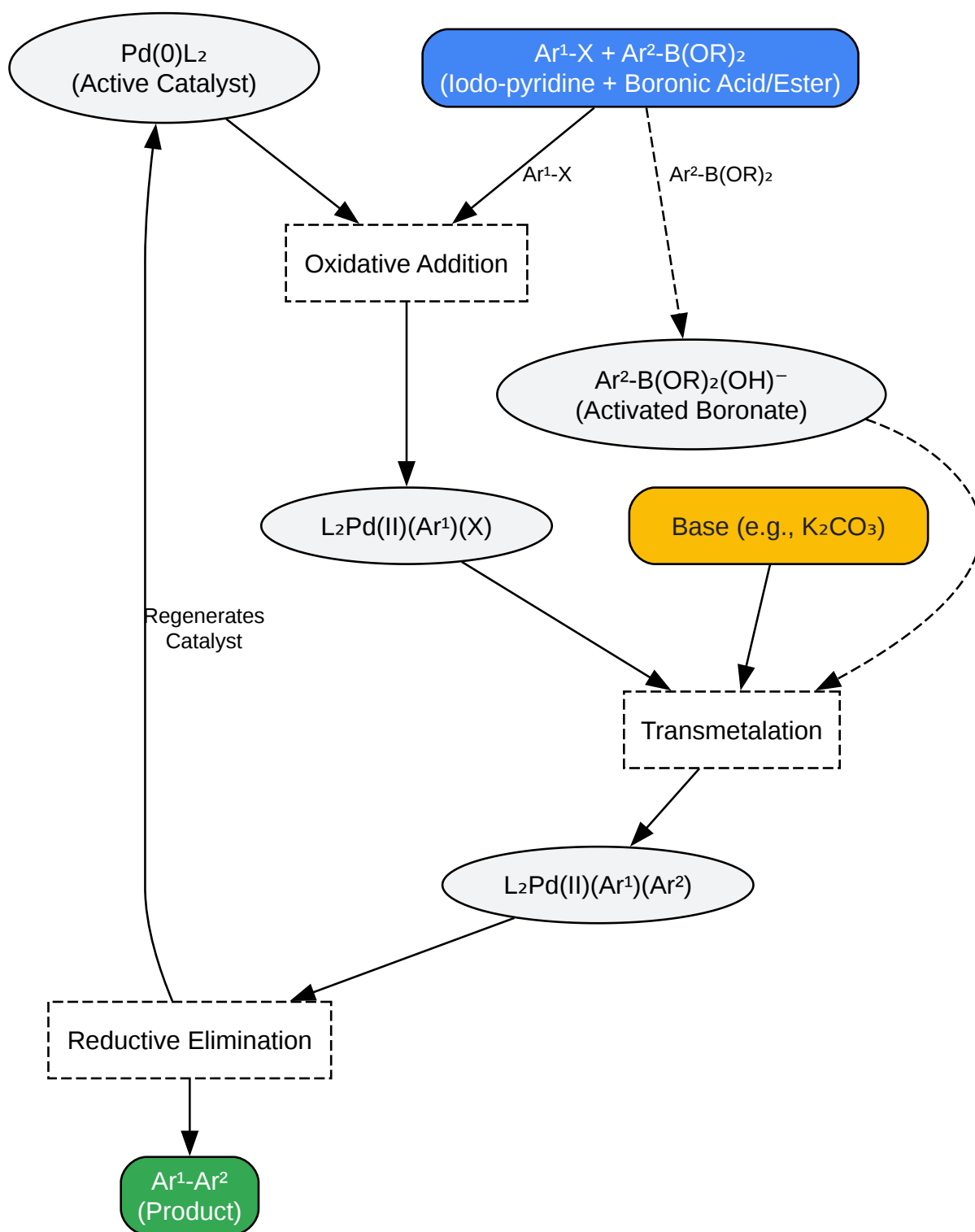
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with Suzuki-Miyaura cross-coupling reactions involving iodo-pyridines.

Troubleshooting Guide

Low yields and the formation of side products are common hurdles in the Suzuki coupling of iodo-pyridines. The pyridine nitrogen can coordinate to the palladium catalyst, leading to deactivation, and the electron-deficient nature of the pyridine ring can influence reactivity. This guide offers a systematic approach to diagnosing and resolving these issues.

Diagram: Troubleshooting Workflow for Iodo-pyridine Suzuki Coupling





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